

# Overcoming solubility issues of 2-Hydroxy-5-nitrobenzonitrile in experiments

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## Compound of Interest

Compound Name: *2-Hydroxy-5-nitrobenzonitrile*

Cat. No.: *B1279109*

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## Technical Support Center: 2-Hydroxy-5-nitrobenzonitrile

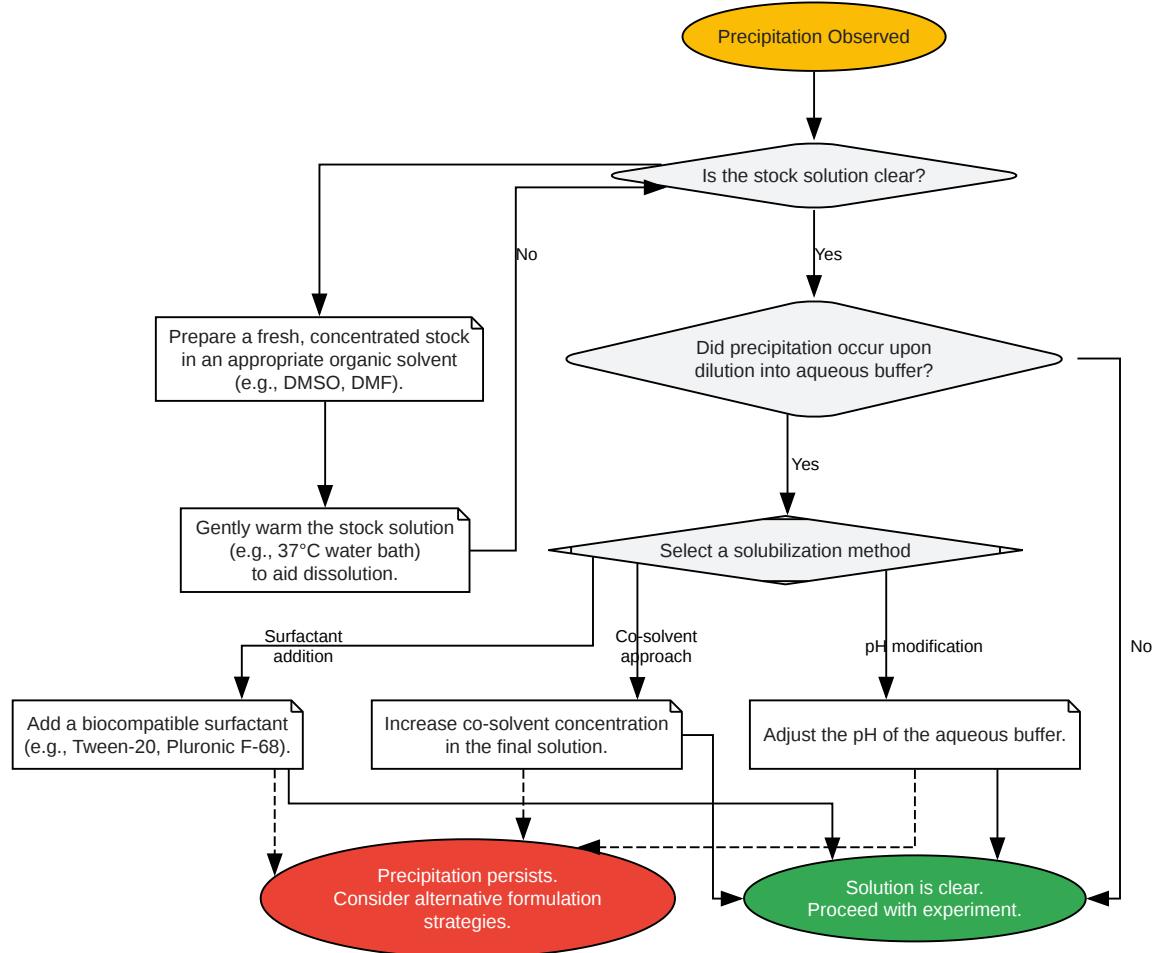
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges encountered during experiments with **2-Hydroxy-5-nitrobenzonitrile**.

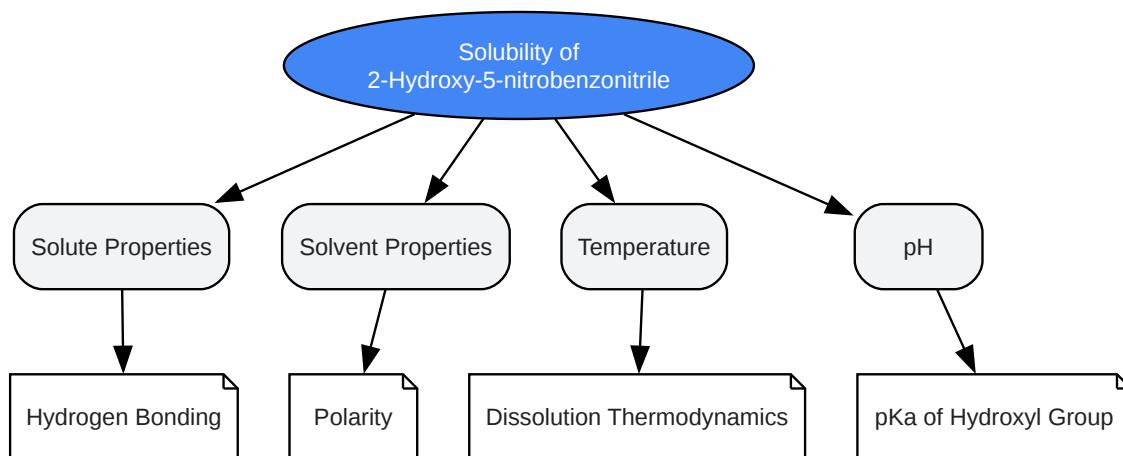
## Troubleshooting Guide: Overcoming Solubility Issues

**Problem:** Precipitate forms when preparing an aqueous solution of **2-Hydroxy-5-nitrobenzonitrile**.

This is a common issue due to the compound's low aqueous solubility. The presence of a nonpolar benzene ring and a hydroxyl group that can participate in intermolecular hydrogen bonding contributes to its tendency to precipitate in water.

Troubleshooting Workflow:



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